Application Notes and Protocols for the Isolation of Grandinin from Oak Wood

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Compound of Interest

Compound Name:	*Grandinin*
CAS No.:	*115166-32-0*
Cat. No.:	*B1216238*

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Introduction

Grandinin is a C-glycosidic ellagitannin found in various oak species, including the North American white oak (Quercus alba) and the European red oak (Quercus robur).[1] As a member of the hydrolyzable tannins family, **grandinin** exhibits significant antioxidant activity and contributes to the astringent character of wines and spirits aged in oak barrels.[1][2] Its potential biological activities make it a compound of interest for further research and drug development. This document provides a detailed protocol for the isolation and purification of **grandinin** from oak wood, intended for laboratory and research applications.

Quantitative Data on Ellagitannin Content in Oak Wood

The concentration of **grandinin** and other ellagitannins in oak wood can vary depending on the species, geographical origin, and position within the tree.[3] The following table summarizes

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representative quantitative data for ellagitannins found in oak wood, expressed in milligrams per gram of dry wood.

Ellagitannin	Quercus robur (mg/g)	Quercus petraea (mg/g)	Quercus pyrenaica (mg/g)
Grandinin	Not explicitly quantified in isolation in these studies, but present.	0.2 - 11.3 (as part of total dimers and glycosylated monomers)[4]	Present, but not individually quantified in this study.
Vescalagin	Present	0.3 - 13.9[4]	Most abundant
Castalagin	Present	1.6 - 15.7[4]	Most abundant
Roburin D	0.2 - 11.3[4]	Present	Present
Roburin E	Present	Present	Present

Experimental Protocols

This protocol outlines a multi-step procedure for the isolation and purification of **grandinin** from oak wood, involving extraction, solvent partitioning, and a series of chromatographic separations.

Extraction of Crude Ellagitannins

This initial step aims to extract a broad range of phenolic compounds, including **grandinin**, from the oak wood matrix.

Materials:

- Oak wood chips or sawdust
- Acetone
- Distilled water
- Waring blender or similar homogenizer

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- Cheesecloth or filter paper
- Rotary evaporator

Procedure:

- Grind air-dried oak wood to a fine powder or use pre-ground sawdust.
- Suspend the oak wood powder in an acetone:water (7:3 v/v) solution at a solid-to-solvent ratio of 1:10 (w/v).[5]
- Homogenize the mixture using a blender for 15-20 minutes.
- Filter the mixture through cheesecloth or filter paper to separate the liquid extract from the solid wood residue.
- Repeat the extraction process on the wood residue two more times to ensure maximum yield.
- Combine the liquid extracts and concentrate them under reduced pressure using a rotary evaporator at a temperature below 40°C to remove the acetone.
- The resulting aqueous extract contains the crude ellagitannins.

Solvent Partitioning

This step serves to remove non-polar compounds and enrich the ellagitannin fraction.

Materials:

- Crude aqueous extract from Step 1
- Ethyl acetate
- Separatory funnel

Procedure:

- Transfer the crude aqueous extract to a separatory funnel.

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- Add an equal volume of ethyl acetate and shake vigorously for 5 minutes.
- Allow the layers to separate. The upper ethyl acetate layer will contain non-polar compounds, while the lower aqueous layer will be enriched with polar ellagitannins, including **grandinin**.
- Drain and collect the lower aqueous layer.
- Repeat the partitioning step two more times with fresh ethyl acetate to maximize the removal of impurities.
- The resulting aqueous fraction is the enriched ellagitannin extract.

Column Chromatography: Initial Fractionation

This step provides a coarse separation of the ellagitannins based on their polarity and size. Sephadex LH-20 is a common stationary phase for this purpose.

Materials:

- Enriched ellagitannin extract from Step 2
- Sephadex LH-20 resin
- Glass chromatography column
- Methanol
- Distilled water
- Fraction collector

Procedure:

- Swell the Sephadex LH-20 resin in a 50% aqueous methanol solution and pack it into a glass column.
- Equilibrate the column by washing it with several column volumes of the starting mobile phase (e.g., 100% water).

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- Concentrate the enriched ellagitannin extract and dissolve it in a minimal amount of the starting mobile phase.
- Load the sample onto the column.
- Elute the column with a stepwise gradient of increasing methanol concentration in water (e.g., 20%, 40%, 60%, 80%, 100% methanol).
- Collect fractions using a fraction collector and monitor the elution profile using thin-layer chromatography (TLC) or analytical HPLC.
- Pool the fractions that show a high concentration of **grandinin** based on the analytical results.

Preparative High-Performance Liquid Chromatography (HPLC): Final Purification

Preparative HPLC is employed for the final purification of **grandinin** to a high degree of purity.

Materials:

- **Grandinin**-enriched fractions from Step 3
- Preparative HPLC system with a C18 column
- Acetonitrile (HPLC grade)
- Formic acid (0.1%) in water (HPLC grade)
- Fraction collector

Procedure:

- Dissolve the pooled, dried fractions from the previous step in the initial mobile phase for HPLC.
- Filter the sample through a 0.45 µm syringe filter before injection.

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- Set up the preparative HPLC system with a C18 column.
- Use a binary solvent system:
  - Solvent A: 0.1% formic acid in water
  - Solvent B: Acetonitrile
- Equilibrate the column with the initial mobile phase conditions (e.g., 95% A, 5% B).
- Inject the sample and run a linear gradient to increase the concentration of Solvent B over time (e.g., 5% to 40% B over 60 minutes). The exact gradient will need to be optimized based on analytical HPLC runs of the enriched fraction.
- Monitor the elution at a suitable wavelength (e.g., 280 nm).
- Collect the peak corresponding to **grandinin**. The retention time for **grandinin** will need to be predetermined by analytical HPLC-MS analysis of the crude and enriched extracts.[6][7]
- Combine the pure fractions containing **grandinin** and remove the solvent under reduced pressure to obtain the purified compound.
- Confirm the purity and identity of the isolated **grandinin** using analytical HPLC, Mass Spectrometry (MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.

Visualizations

Experimental Workflow for **Grandinin** Isolation

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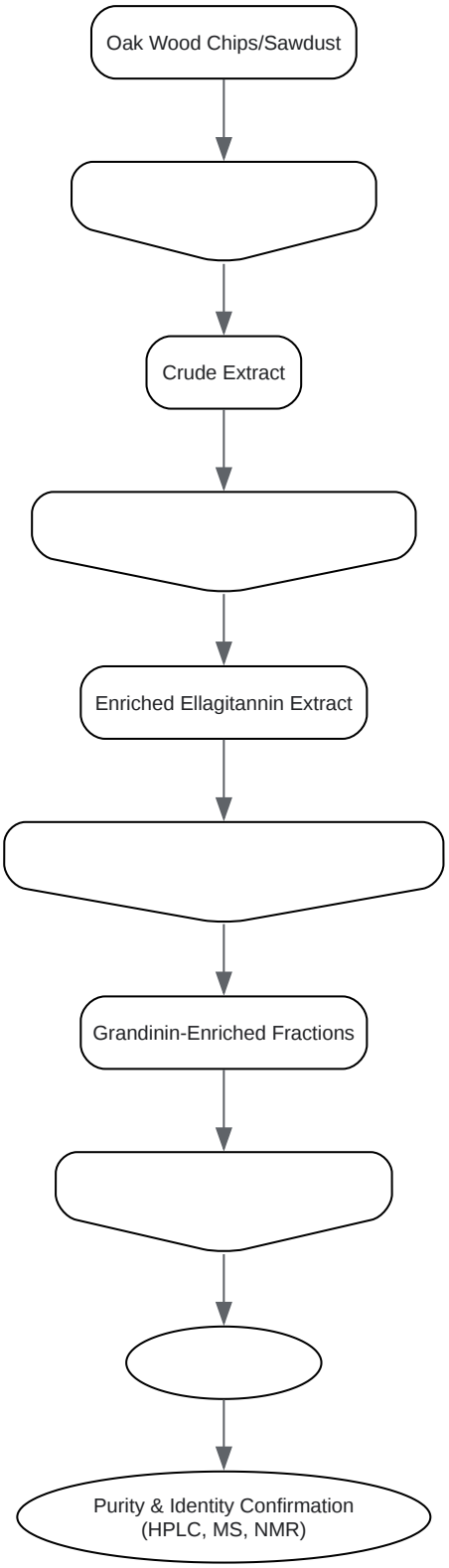

Figure 1. Experimental Workflow for Grandinin Isolation

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Caption: A flowchart illustrating the key stages in the isolation of **grandinin** from oak wood.

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Logical Relationship of Ellagitannins in Oak Wood

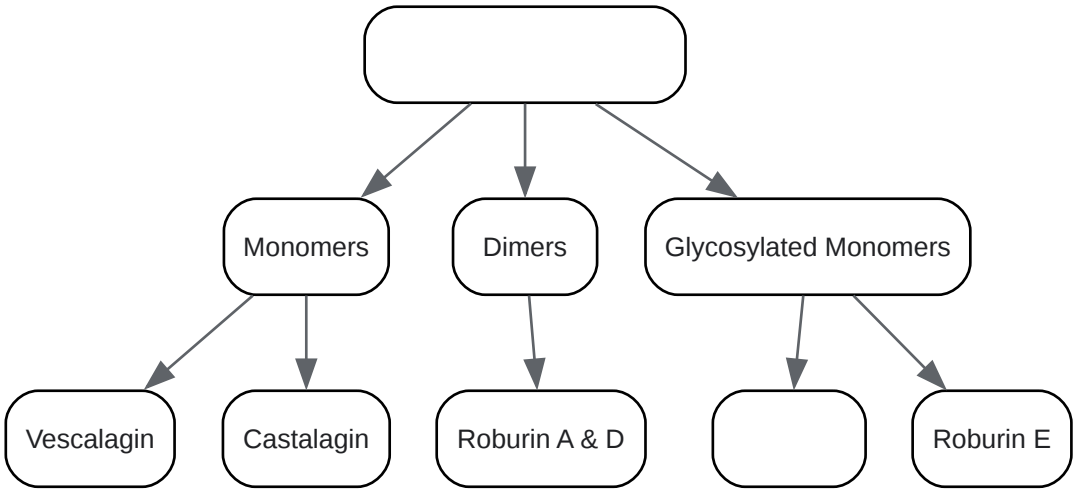

Figure 2. Classification of Major Oak Ellagitannins

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Caption: A diagram showing the classification of major ellagitannins found in oak wood.

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